

Application Notes and Protocols for Brd4-BD1-IN-2 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Brd4-BD1-IN-2 is a selective inhibitor of the first bromodomain (BD1) of the Bromodomain-containing protein 4 (BRD4), a key epigenetic reader involved in the regulation of gene expression. BRD4, particularly through its BD1 domain, plays a critical role in the transcription of various oncogenes, most notably MYC. By binding to acetylated lysine residues on histones, BRD4 recruits transcriptional machinery to promoter and enhancer regions of target genes. Inhibition of the BRD4-BD1 interaction by Brd4-BD1-IN-2 disrupts this process, leading to the downregulation of key oncogenes, which in turn can induce cell cycle arrest and apoptosis in cancer cells. This makes Brd4-BD1-IN-2 a valuable tool for cancer research and a potential therapeutic candidate.

These application notes provide detailed protocols for the use of **Brd4-BD1-IN-2** in cell culture, including methods for assessing its anti-proliferative effects.

Data Presentation

The inhibitory activity and anti-proliferative effects of **Brd4-BD1-IN-2** are summarized in the tables below.

Table 1: Inhibitory Activity of Brd4-BD1-IN-2



Target	IC50 (μM)	Selectivity	Reference
BRD4-BD1	2.51	>20-fold vs. BRD4- BD2	[1]
BRD4-BD2	>50	[1]	

Table 2: Anti-proliferative Activity of **Brd4-BD1-IN-2** (IC50 in μM)

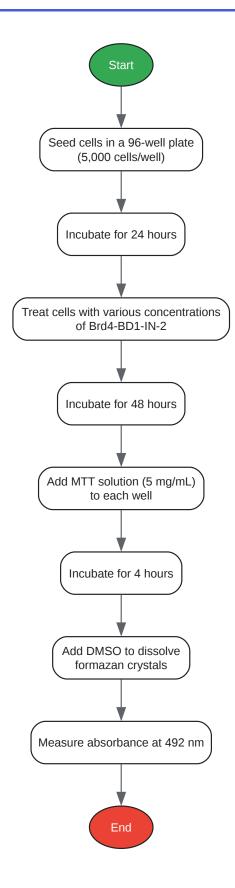
Cell Line	Cancer Type	IC50 (μM)	Reference
A549	Lung Carcinoma	10.13	[1]
HeLa	Cervical Cancer	13.24	[1]
T24	Bladder Carcinoma	16.52	[1]

Signaling Pathway and Experimental Workflow Diagrams









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References

- 1. medchemexpress.com [medchemexpress.com]
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